

# Stability of Ce-UiO-66 in Acidic Environments: A Comparative Analysis

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## Compound of Interest

Compound Name: CE-Uio-66

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For researchers and professionals in drug development and materials science, the stability of metal-organic frameworks (MOFs) under various chemical conditions is a critical parameter influencing their practical applications. This guide provides a comparative analysis of the stability of Cerium-based UiO-66 (**Ce-UiO-66**) in acidic conditions against its well-studied analogues, including Zirconium (Zr), Hafnium (Hf), and Thorium (Th) based UiO-66. The data presented is compiled from peer-reviewed literature and offers a quantitative basis for material selection and experimental design.

## Comparative Stability Analysis

The stability of M(IV)-UiO-66 (M = Ce, Zr, Hf, Th) was evaluated by subjecting the materials to various acidic environments, including mineral acids (HCl, HNO<sub>3</sub>) and carboxylic acids (formic acid). The degradation of the framework was quantified through analysis of metal leaching into the solution and the reduction in surface area.

## Metal Leaching in Acidic Media

The percentage of metal leached from the UiO-66 framework upon exposure to 2 M mineral acids provides a direct measure of the material's chemical resilience. As summarized in Table 1, **Ce-UiO-66** exhibits significantly higher metal leaching compared to its Zr and Hf

counterparts, indicating a lower stability in these conditions. The high solubility of cerium is attributed to its facile Ce(IV) to Ce(III) redox activity.<sup>[1][2]</sup>

| Material  | % Metal Leached (2 M HCl) | % Metal Leached (2 M HNO <sub>3</sub> ) |
|-----------|---------------------------|-----------------------------------------|
| Ce-UiO-66 | 57%                       | 57%                                     |
| Zr-UiO-66 | 16%                       | 16%                                     |
| Hf-UiO-66 | 4-5%                      | 4-5%                                    |
| Th-UiO-66 | Not Quantified            | Not Quantified                          |

Data sourced from Nord et al.<sup>[1][2]</sup>

In the presence of 2 M formic acid, a weaker organic acid, a significant portion of the metal content from Ce, Zr, and Hf-UiO-66 was observed to dissolve, with approximately 60% of the metal from each MOF being leached into the solution.<sup>[1]</sup> This suggests that while the type of metal cation plays a role in mineral acid stability, the degradation pathway in strong carboxylic acids is substantial for all tested UiO-66 analogues.

## Porosity and Surface Area Retention

The Brunauer-Emmett-Teller (BET) surface area of a MOF is a critical indicator of its porous structure. A decrease in BET surface area after acid treatment signifies a loss of porosity and degradation of the framework. Table 2 outlines the initial BET surface areas and the percentage loss after exposure to a dilute 0.05 M formic acid solution. Notably, **Ce-UiO-66** demonstrates a moderate loss of surface area, while Th-UiO-66 shows a near-complete collapse of its porous structure under these mild acidic conditions.

| Material  | Initial BET Surface Area (m <sup>2</sup> /g) | % BET Area Loss (in 0.05 M Formic Acid) |
|-----------|----------------------------------------------|-----------------------------------------|
| Ce-UiO-66 | ~1100                                        | 34%                                     |
| Zr-UiO-66 | ~1200                                        | 87%                                     |
| Hf-UiO-66 | ~1150                                        | 14%                                     |
| Th-UiO-66 | ~900                                         | 98%                                     |

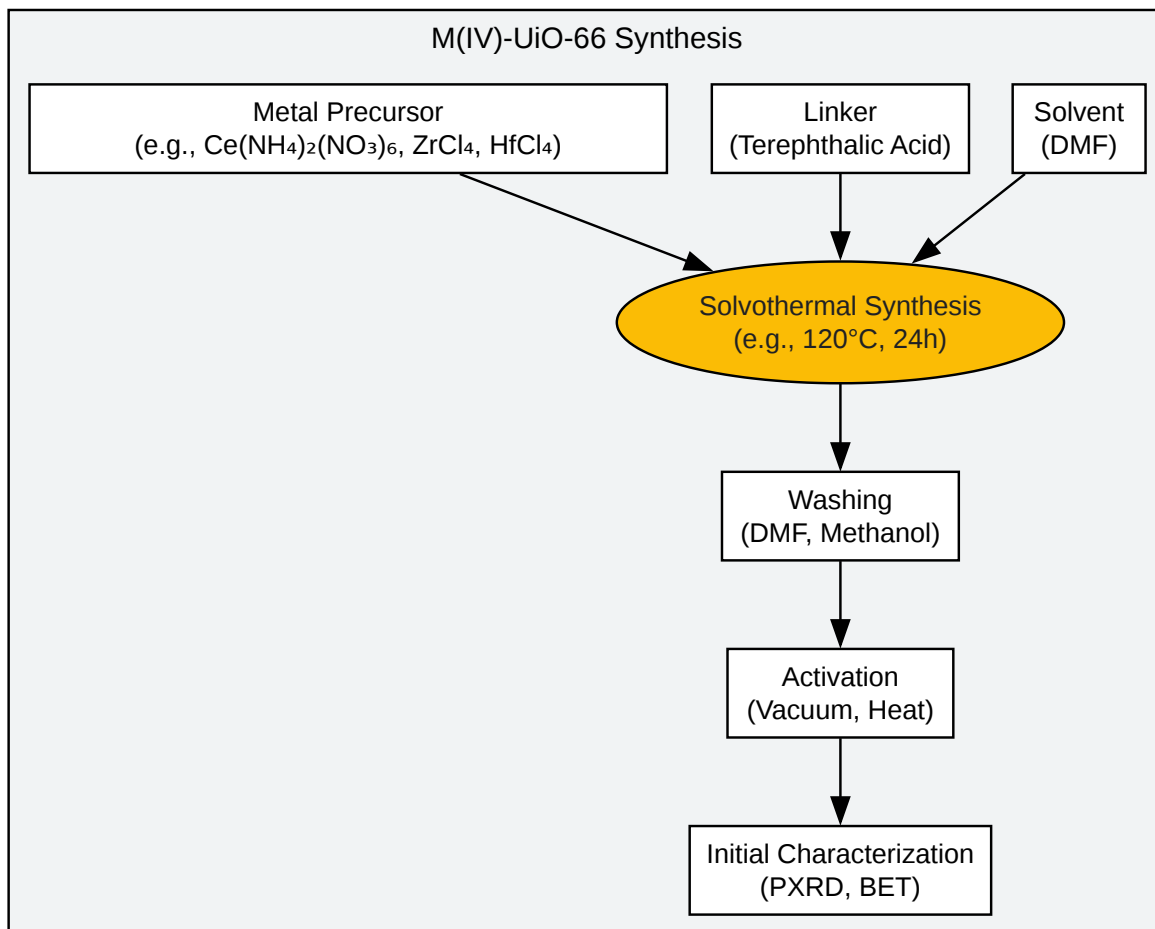
Data sourced from Nord et al.[\[1\]](#)

## Structural Integrity Assessment

Powder X-ray Diffraction (PXRD) is a key technique to assess the retention of the crystalline structure of MOFs after chemical treatment. Studies show that the primary diffraction peaks of **Ce-UiO-66** are absent after exposure to 2 M mineral acids, indicating a collapse of the framework.[\[1\]](#) In contrast, Zr- and Hf-UiO-66 show minimal degradation under the same conditions.[\[1\]](#) When treated with increasing concentrations of formic acid, the characteristic diffraction peaks of all M(IV)-UiO-66 materials begin to lose intensity and sharpness at concentrations around 1 M, with near-complete amorphization observed at concentrations greater than 2 M.[\[1\]](#)[\[3\]](#)

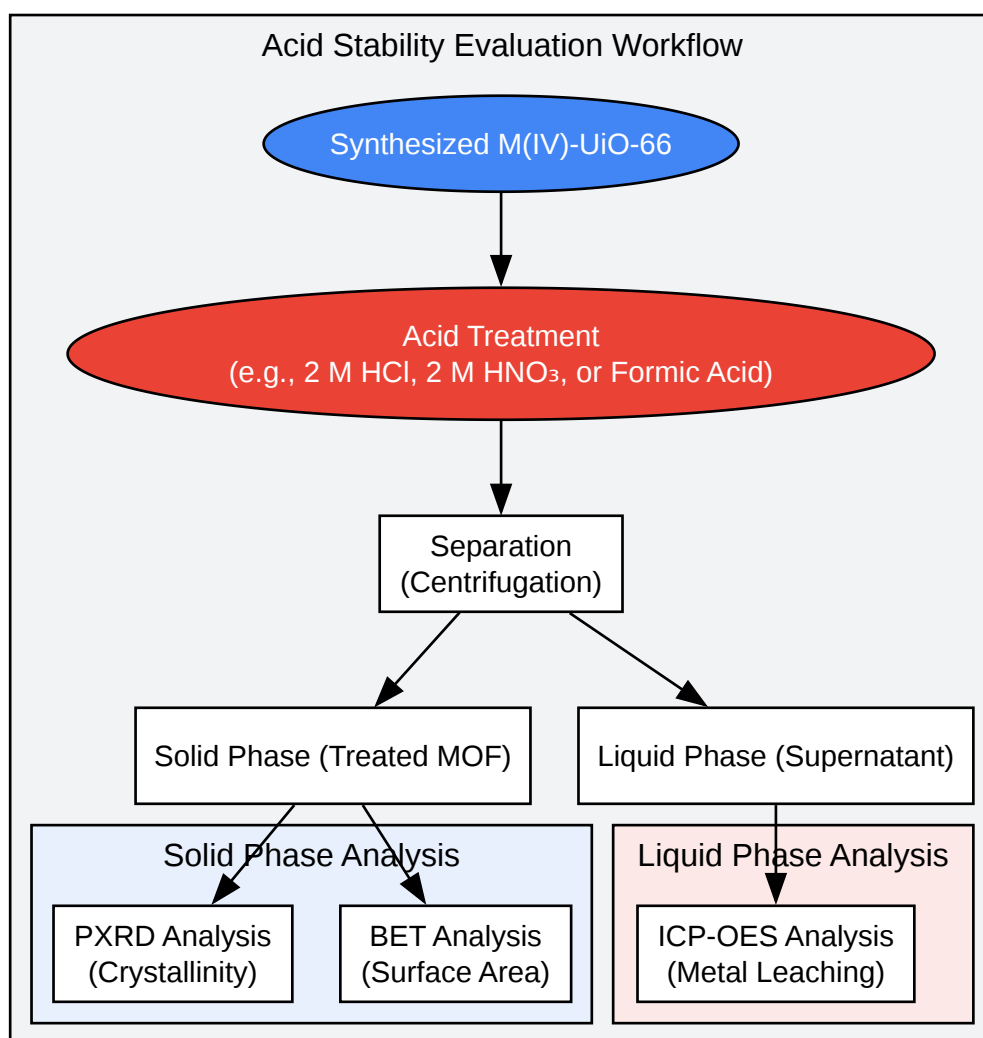
## Experimental Design and Workflow

The following diagrams illustrate the logical workflow for synthesizing M(IV)-UiO-66 materials and the subsequent process for evaluating their stability in acidic conditions.



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Caption: Synthesis of M(IV)-UiO-66.



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Caption: Acid Stability Evaluation Workflow.

## Experimental Protocols

Detailed methodologies are crucial for the reproducibility of stability studies. The following sections outline the protocols for material synthesis and stability analysis.

### Synthesis of M(IV)-UiO-66 (M = Ce, Zr, Hf)

A general solvothermal method is employed for the synthesis of M(IV)-UiO-66.<sup>[4][5][6][7][8][9][10][11][12][13][14][15][16][17]</sup>

- **Preparation of Precursor Solution:** Dissolve the metal precursor (e.g., cerium ammonium nitrate for **Ce-UiO-66**, zirconium tetrachloride for Zr-UiO-66, or hafnium tetrachloride for Hf-UiO-66) and the terephthalic acid linker in N,N-dimethylformamide (DMF).
- **Solvothermal Reaction:** Transfer the solution to a Teflon-lined autoclave and heat in an oven at a specified temperature (typically 80-120°C) for a designated period (e.g., 24 hours).
- **Purification:** After cooling to room temperature, collect the resulting powder by centrifugation. Wash the product repeatedly with DMF and then with a solvent like methanol to remove unreacted precursors and solvent molecules from the pores.
- **Activation:** Activate the MOF by heating under vacuum to remove the solvent molecules completely.

## Acid Stability Testing

The following protocol is a standard procedure for assessing the chemical stability of MOFs in acidic media.<sup>[1]</sup>

- **Sample Preparation:** Suspend a known mass of the activated M(IV)-UiO-66 material in the desired acid solution (e.g., 2 M HCl, 2 M HNO<sub>3</sub>, or formic acid of varying concentrations) in a sealed vial.
- **Incubation:** Stir the suspension at room temperature for a specified duration (e.g., overnight).
- **Separation:** Separate the solid material from the liquid supernatant by centrifugation.
- **Analysis:** Analyze the solid residue for changes in crystallinity and porosity using PXRD and BET analysis, respectively. Analyze the supernatant for the concentration of leached metal ions using ICP-OES.

## Characterization Techniques

- **Powder X-ray Diffraction (PXRD):** PXRD patterns are collected on the dried solid samples before and after acid treatment to evaluate the retention of the crystalline structure. A typical analysis involves scanning the sample over a 2θ range of 4-40°. <sup>[18][19][20][21][22][23]</sup>

- Brunauer-Emmett-Teller (BET) Analysis: Nitrogen adsorption-desorption isotherms are measured at 77 K to determine the specific surface area and pore volume of the MOF before and after acid exposure. Prior to analysis, the samples are degassed under vacuum at an elevated temperature to remove any adsorbed species.[24][25][26][27][28]
- Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES): The supernatant collected after acid treatment is diluted with an appropriate acid matrix and analyzed by ICP-OES to quantify the concentration of leached metal ions (Ce, Zr, Hf).[29][30][31][32][33][34]

## Conclusion

The experimental data consistently demonstrates that the stability of UiO-66 type MOFs in acidic conditions is highly dependent on the constituent metal cation. The order of stability in mineral acids is Hf-UiO-66 > Zr-UiO-66 > **Ce-UiO-66**. While **Ce-UiO-66** offers unique redox properties, its lower stability in acidic environments, particularly in mineral acids, is a critical consideration for its application in drug delivery and catalysis where acidic conditions may be encountered. Researchers should carefully consider the operational pH range and the chemical environment when selecting a UiO-66 analogue for a specific application.

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